

An In-depth Technical Guide to the Physical and Chemical Properties of Benzofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzofuran

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This guide provides a comprehensive overview of the core physical and chemical properties of **benzofuran**, a heterocyclic compound integral to numerous natural products and synthetic pharmaceuticals.^{[1][2]} The document summarizes key quantitative data, outlines its chemical reactivity, and presents representative experimental protocols for its functionalization.

Core Physical and Spectroscopic Properties

Benzofuran, also known as coumarone, is a colorless to pale yellow oily liquid with a distinct aromatic odor.^{[3][4][5]} It is a volatile compound, naturally present in coal tar, and serves as the parent structure for many complex derivatives, such as the naturally occurring psoralen.^{[1][6]} **Benzofuran** is insoluble in water but miscible with many organic solvents, including benzene, petroleum ether, ethanol, and ether.^{[2][3][7]} It has a tendency to slowly polymerize upon standing, a process accelerated by strong acids like H₂SO₄.^{[4][5]}

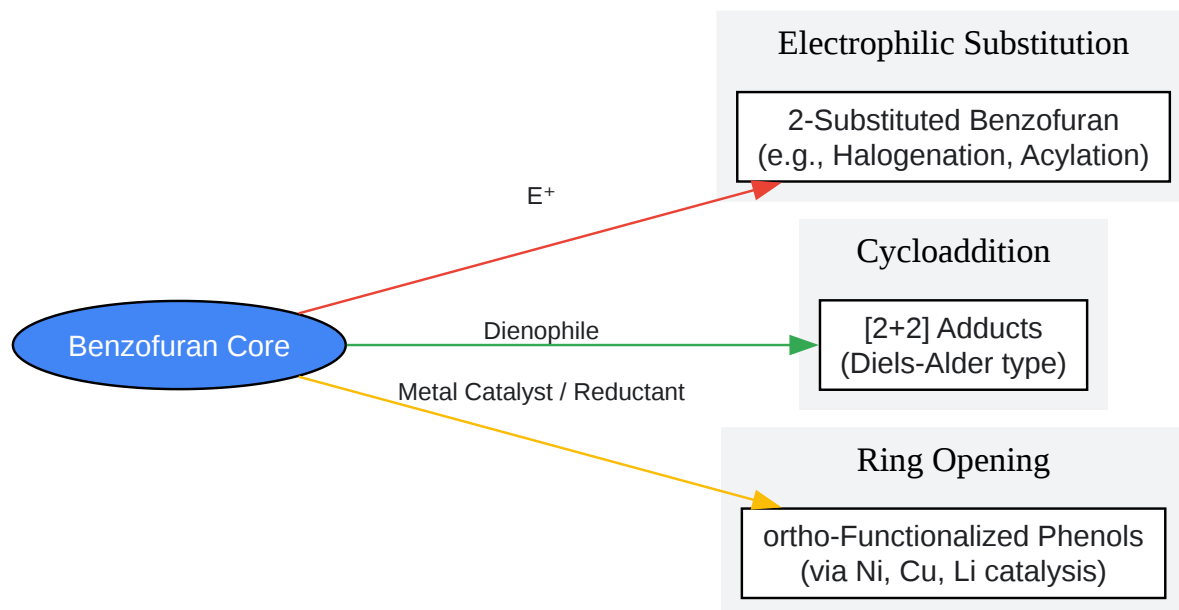
Table 1: Physical and Spectroscopic Properties of **Benzofuran**

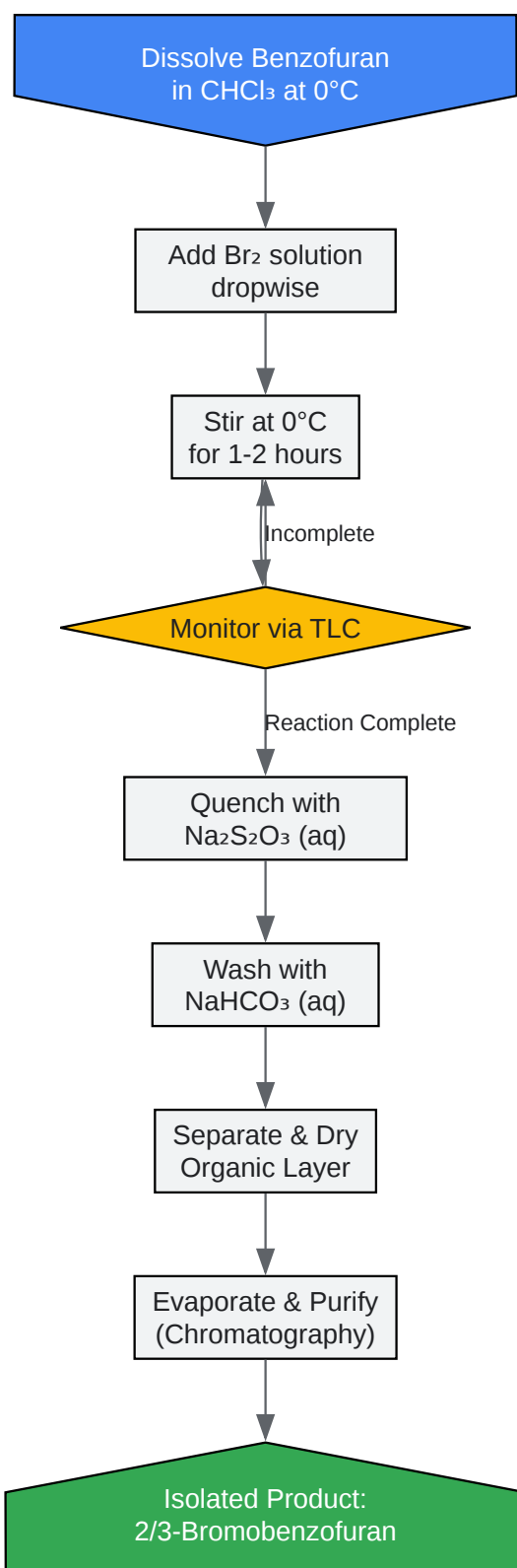
Property	Value	References
Molecular Formula	C ₈ H ₆ O	[1][8]
Molar Mass	118.13 - 118.14 g/mol	[1][7]
Appearance	Colorless to pale yellow oily liquid	[3][4][5]
Odor	Aromatic, sweet-smelling	[3][4]
Melting Point	< -18 °C (0 °F; 255 K)	[1][7][9][10]
Boiling Point	173-175 °C (343-345 °F; 446-448 K)	[1][4][7][9]
Density	1.072 - 1.095 g/mL at 20-25 °C	[3][4]
Refractive Index (n ²⁰ /D)	1.566 - 1.568	[6][10]
Solubility	Insoluble in water; miscible with ethanol, ether, benzene	[2][3][7]
LogP (Octanol/Water)	2.67	[3][7]
UV Absorption (λ _{max})	245, 275, 282 nm	[4]

Chemical Structure and Reactivity

Benzofuran is an aromatic heterocyclic compound consisting of a benzene ring fused to a furan ring.[1][5] This fusion confers aromatic stability, making it more stable than furan alone. [11] The molecule's reactivity is governed by the interplay between the electron-rich furan ring and the fused benzene ring.

The frontier orbital theory suggests that the C2 and C3 atoms of the furan moiety are the most reactive sites.[12] Electrophilic substitution reactions predominantly occur at the 2-position, as this leads to a more stable carbocation intermediate where the positive charge can be delocalized without disrupting the benzene ring's aromaticity.[11][13]





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Benzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130515#physical-and-chemical-properties-of-benzofuran]

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